Technical Guide: Crystal Lattice Energy of Flufenamic Acid Forms I and III

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Compound of Interest

Compound Name:	*Anthranilic acid, N-(p-trifluoromethoxyphenyl)-*
CAS No.:	*51679-41-5*
Cat. No.:	*B13414557*

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Executive Summary

Flufenamic Acid (FFA) represents a benchmark system in the study of conformational polymorphism. Unlike rigid molecules where polymorphism arises solely from packing differences, FFA molecules adopt distinct conformations in different crystal lattices.

- Form III is the thermodynamically stable form at ambient conditions (enantiotropic system). [1]
- Form I is a metastable form at room temperature but exhibits a higher melting point, creating a kinetic trap that often confuses stability rankings.

This guide quantifies the lattice energy (

) differences driving this stability, delineating the experimental and computational workflows required to validate these values.

Crystallographic Architecture

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The energetic differences between Forms I and III stem directly from their packing efficiency and intramolecular torsion angles. Both forms assemble via the classical carboxylic acid homosynthon (

dimer), but the stacking of these dimers differs.

Structural Comparison

Feature	Form I	Form III
Space Group	Monoclinic ( )	Monoclinic ( )
Molecular Conformation	More planar torsion angle	Twisted torsion angle
Packing Motif	Herringbone-like packing of dimers	Stacked columns of dimers (Plastic/Bendable)
Density ( )	g/cm³	g/cm³ (Higher density = better packing)
Stability (RT)	Metastable	Stable

Key Insight: Form III has recently gained attention for its mechanical plasticity. The slip planes in the

structure allow crystals to bend under stress without fracturing, a property linked to the specific topology of its lattice energy potential well.

The Energetic Landscape

Quantifying the stability requires distinguishing between Lattice Energy (

) and Sublimation Enthalpy (

).

- Lattice Energy (

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): The energy released when ions/molecules pack from a vacuum into the crystal lattice (Theoretical).

- Sublimation Enthalpy (

  ): The heat required to convert the solid to gas (Experimental).

Thermodynamic Values (Ambient Pressure)

Parameter	Form I (Metastable at RT)	Form III (Stable at RT)	(III - I)
Melting Point ( )	( )	( )	
Enthalpy of Fusion ( )			
Enthalpy of Sublimation ( )			
Lattice Energy ( )			

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Critical Analysis: The small energy difference (

or

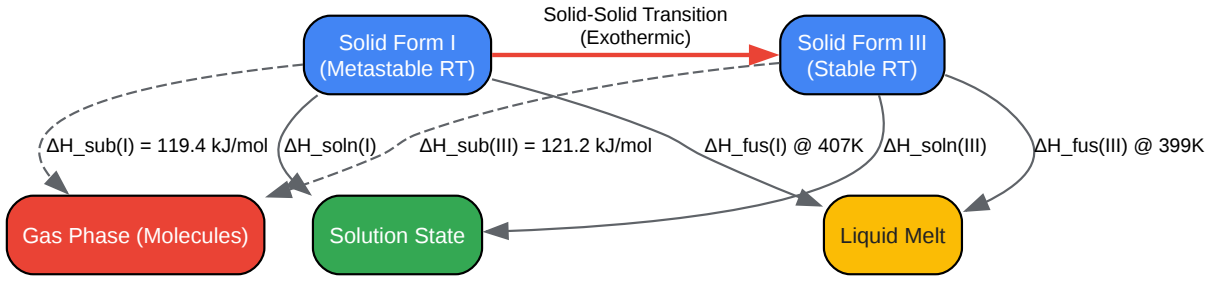
) indicates a highly competitive landscape. Form III is enthalpically favored (stronger lattice interactions), but Form I has a higher melting point, implying an enantiotropic relationship where the stability order inverts at a specific transition temperature (

) below the melting point.

Thermodynamic Cycle Visualization

The following diagram illustrates the relationship between the solid forms, the melt, and the solution phase, validating how

is derived.



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Caption: Thermodynamic cycle linking sublimation, fusion, and solution enthalpies to derive relative stability.

Computational Methodologies

To predict these energies in silico (essential when pure polymorphs cannot be isolated), two primary methods are employed.

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Method A: Periodic DFT-D (High Accuracy)

Standard Density Functional Theory (DFT) fails to capture the dispersive forces (van der Waals) critical for FFA packing. You must use Dispersion-Corrected DFT.

- Functional: PBE or B3LYP.
- Dispersion Correction: Grimme D3 (or Tkatchenko-Scheffler MBD).
- Basis Set: Plane-wave (e.g., CASTEP/Quantum ESPRESSO) with a cutoff

  .
- Protocol:
  - Import CIF files for Form I and III.
  - Optimize geometry (fixed unit cell first, then relax cell).
  - Calculate total energy (

).
  - Calculate isolated molecule energy (

) in a large vacuum box.
  - .

Method B: PIXEL (Semi-Empirical)

Faster than DFT, PIXEL calculations (Angelo Gavezzotti) partition the energy into Coulombic, Polarization, Dispersion, and Repulsion terms.

- Why use it? It reveals why Form III is stable.
- FFA Insight: Form III typically shows superior Coulombic contributions due to the specific antiparallel alignment of the

  dipoles in its denser packing motif.

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Experimental Validation Protocols

Trustworthiness in solid-state chemistry requires validating calculated energies with physical measurements.

Protocol 1: Solution Calorimetry

Since

is difficult to measure directly without decomposition, use heat of solution (

).

- Instrument: Semi-adiabatic solution calorimeter (e.g., TA Instruments TAM IV).
- Solvent Selection: 1-Octanol or Acetonitrile (FFA has high solubility, ensuring rapid dissolution).
- Procedure:
  - Equilibrate solvent to

    .
  - Break ampoule containing known mass of Form I. Record heat (

).
  - Repeat for Form III. Record heat (

).
- Calculation:
  - Expected Result:

    should be more exothermic (or less endothermic) than Form III, proving Form I is higher energy.

Protocol 2: Sublimation (Knudsen Effusion)

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For direct

measurement:

- Place pure polymorph in a Knudsen cell.
- Measure mass loss rate (

) via TGA or quartz crystal microbalance at multiple isotherms (

).
- Apply Clausius-Clapeyron relation:

  .
- Note: Ensure

  is low enough to prevent polymorphic transformation during the experiment.

Implications for Drug Development

Understanding the lattice energy of FFA is not merely academic; it dictates the manufacturing control strategy.

- Bioavailability: Form I (metastable) has higher solubility. If the dissolution rate is the bottleneck, Form I is desirable. However, its lower lattice energy means it risks converting to Form III on the shelf (disappearing polymorph risk).
- Processability: Form III's "plastic" nature (slip planes) means it tablets better (less capping/lamination) than the brittle Form I.
- Regulatory (Q3): You must demonstrate to regulators that you can control the crystallization process to consistently produce the intended form. The

  gap is the "safety margin" against transformation.

References

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- López-Mejías, V., et al. (2012).[2] "Nonamorphism in Flufenamic Acid and a New Record for a Polymorphic Compound with Solved Structures." Journal of the American Chemical Society. Link
- Surov, A. O., et al. (2009).[3][4] "Thermodynamic and Structural Aspects of Some Fenamate Molecular Crystals." Crystal Growth & Design. Link[3]
- Perlovich, G. L., et al. (2007).[5] "Thermodynamic properties of flufenamic and niflumic acids." Journal of Pharmaceutical and Biomedical Analysis. Link
- Bernstein, J. (2002). "Polymorphism in Molecular Crystals." Oxford University Press.
- NIST Chemistry WebBook. "Flufenamic acid Phase change data." Link

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Sources

- 1. DSpace [cora.ucc.ie]
- 2. CID 139121191 | C56H40F12N4O8 | CID 139121191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Flufenamic acid [webbook.nist.gov]
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